

# 1,2-Dioleoyl-3-myristoyl-rac-glycerol molecular weight and formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,2-Dioleoyl-3-myristoyl-rac-glycerol

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## Technical Guide: 1,2-Dioleoyl-3-myristoyl-rac-glycerol

This document provides essential physicochemical data and a structural overview of **1,2-Dioleoyl-3-myristoyl-rac-glycerol**, a triacylglycerol of interest in lipidomic research.

## Physicochemical Properties

The fundamental molecular properties of **1,2-Dioleoyl-3-myristoyl-rac-glycerol** are summarized below. These values are critical for experimental design, analytical method development, and computational modeling.

Property	Value	Source
Molecular Formula	C <sub>53</sub> H <sub>98</sub> O <sub>6</sub>	PubChem[1]
Molecular Weight	831.34 g/mol	MedchemExpress.com[2], PubChem[1]
Synonyms	1,2-Olein-3-myristin; TG(18:1/18:1/14:0)	MedchemExpress.com[2]

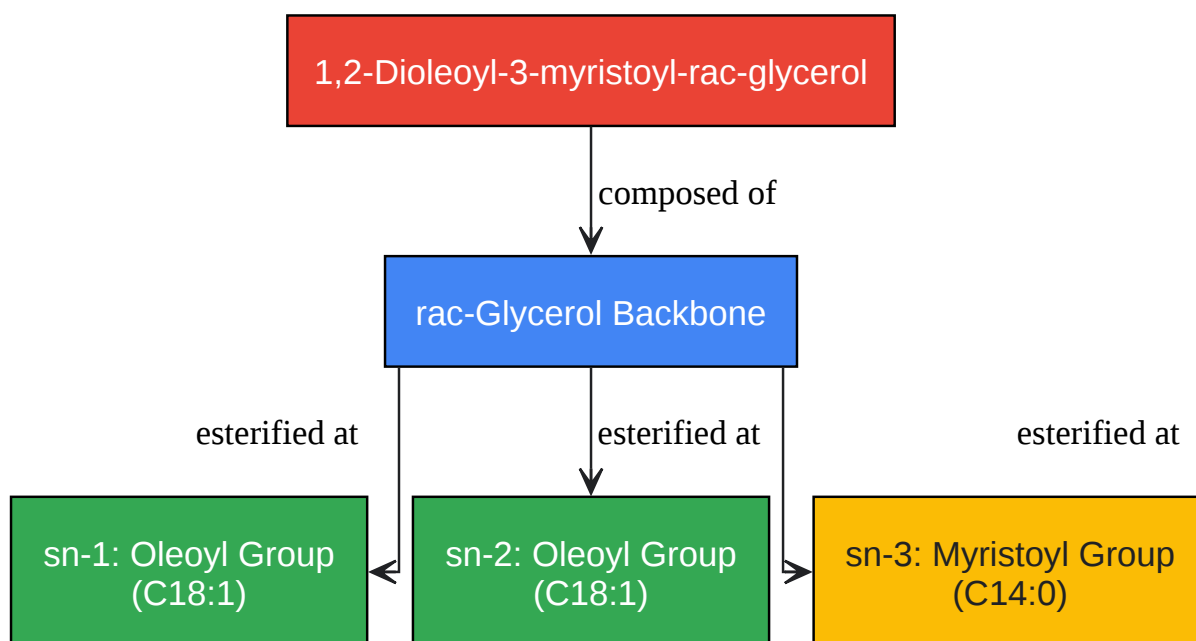
## Determination of Physicochemical Properties

The molecular weight and formula of complex lipids such as **1,2-Dioleoyl-3-myristoyl-rac-glycerol** are determined through standard, high-precision analytical techniques.

- **Mass Spectrometry (MS):** This is the primary technique for determining the molecular weight of a compound. High-resolution mass spectrometry (HRMS) provides a highly accurate mass measurement, which can be used to confirm the elemental composition and thus the molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to elucidate the precise molecular structure, confirming the identity and position of the fatty acid chains on the glycerol backbone.
- **Chromatographic Analysis:** Techniques such as Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC) are used to purify the compound and, when coupled with a mass spectrometer (e.g., GC-MS or LC-MS), confirm its identity and purity.

## Molecular Structure and Composition

**1,2-Dioleoyl-3-myristoyl-rac-glycerol** is a triacylglycerol, a class of lipids composed of a central glycerol backbone esterified with three fatty acids. In this specific molecule, the sn-1 and sn-2 positions are occupied by oleic acid, an 18-carbon monounsaturated fatty acid (18:1), while the sn-3 position is occupied by myristic acid, a 14-carbon saturated fatty acid (14:0)[3].



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Caption: Logical diagram of molecular components.

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## References

- 1. 1,2-Dioleoyl-3-myristoyl-sn-glycerol | C53H98O6 | CID 86289328 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. 1,2-Dioleoyl-3-Myristoyl-rac-glycerol - Applications - CAT N°: 27291 [bertin-bioreagent.com]
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### Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)